

Kemptide Phospho-Ser5: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Kemptide Phospho-Ser5*

Cat. No.: *B1574839*

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This guide provides an in-depth technical overview of **Kemptide Phospho-Ser5**, a critical tool for researchers in cell signaling, pharmacology, and drug discovery. We will delve into its biochemical properties, supplier and catalog information, and detailed protocols for its application in phosphatase activity assays. This document is intended for laboratory professionals seeking to leverage this phosphopeptide in their research endeavors.

Introduction: The Significance of Kemptide and its Phosphorylated Form

Kemptide, with the amino acid sequence Leu-Arg-Arg-Ala-Ser-Leu-Gly (LRRASLG), is a synthetic peptide that serves as a well-established and specific substrate for cAMP-dependent Protein Kinase A (PKA).[1][2] Its sequence mimics the phosphorylation site of porcine liver pyruvate kinase. The phosphorylation of the serine residue at position 5 (Ser5) is a key event in many signaling pathways.

Kemptide Phospho-Ser5, the phosphorylated counterpart, is an invaluable tool for studying the reverse reaction: dephosphorylation. It acts as a substrate for protein phosphatases, the enzymes that antagonize the action of kinases.[3] By utilizing **Kemptide Phospho-Ser5**, researchers can specifically assay the activity of serine/threonine phosphatases, screen for their inhibitors, and investigate the regulation of signaling pathways.

Supplier and Catalog Information for Kemptide Phospho-Ser5

Sourcing high-quality reagents is paramount for reproducible research. Below is a comparative table of suppliers for **Kemptide Phospho-Ser5** and related products. Please note that pricing and availability are subject to change and should be verified with the respective suppliers.

Supplier	Product Name	Catalog Number	Formulation	Available Quantities	Price (USD)
MedChemExpress	Phosphorylated kemptide ([Phospho-Ser5]kemptide)	HY-P0291	Lyophilized powder	1 mg, 5 mg, 10 mg	Inquire
Creative Peptides	Kemptide Phospho-Ser5	R1467	Lyophilized powder	Inquire	Inquire
Aapptec	[pSer5]-Kemptide, Biotinylated	P000822	Lyophilized powder	5 mg, 10 mg, 25 mg	Starting from \$339.00
Molecular Depot	Kemptide (Highly Pure)	B2012753	Lyophilized powder	1 mg	\$395.00
Labscoop	Kemptide [LRRASLG], 5-FAM labeled	Not specified	Conjugated	1 mg	\$109.00

Note: The unphosphorylated Kemptide and labeled versions are more widely listed. For the specific **Kemptide Phospho-Ser5**, direct inquiry with the suppliers is often necessary for the most accurate and up-to-date information.

Biochemical Properties and Handling

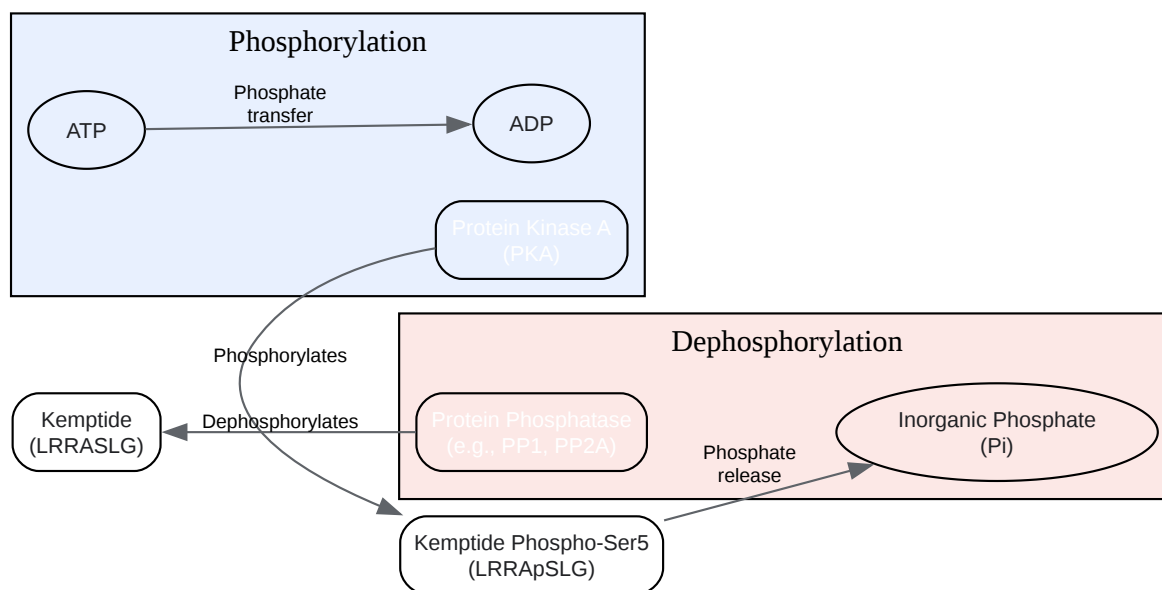
Molecular Formula: $C_{32}H_{62}N_{13}O_{12}P$ [3] Molecular Weight: 851.89 g/mol [3] Sequence: Leu-Arg-Arg-Ala-pSer-Leu-Gly[3]

Storage and Stability: **Kemptide Phospho-Ser5** is typically supplied as a lyophilized powder. For long-term storage, it is recommended to store the powder at -20°C or colder. Once reconstituted in a suitable buffer (e.g., ultrapure water or a buffer compatible with your assay), it is advisable to aliquot the solution and store it at -20°C or -80°C to avoid repeated freeze-thaw cycles. The stability of the reconstituted peptide in solution will vary depending on the buffer and storage conditions. Always refer to the supplier's datasheet for specific recommendations. [3]

The Role of Kemptide in the PKA Signaling Pathway

The phosphorylation state of proteins is a tightly regulated switch that controls a vast array of cellular processes. Protein Kinase A (PKA) is a key enzyme in many signal transduction pathways, activated by the second messenger cyclic AMP (cAMP). PKA, a serine/threonine kinase, phosphorylates its substrates, including Kemptide, at specific consensus sequences. This phosphorylation event can activate or inhibit the target protein's function.

Conversely, protein phosphatases, such as Protein Phosphatase 1 (PP1) and Protein Phosphatase 2A (PP2A), are responsible for removing the phosphate group, thereby terminating the signal.[4] **Kemptide Phospho-Ser5** serves as a substrate for these phosphatases, allowing for the direct measurement of their activity.



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Kemptide phosphorylation and dephosphorylation cycle.

Experimental Protocol: Measuring Phosphatase Activity using Kemptide Phospho-Ser5

The following protocol describes a colorimetric method for determining serine/threonine phosphatase activity using **Kemptide Phospho-Ser5** as a substrate. The assay is based on the quantification of the inorganic phosphate (Pi) released upon dephosphorylation, using a Malachite Green-based detection reagent.^{[5][6][7][8][9]}

Principle of the Malachite Green Assay

The Malachite Green assay is a sensitive method for measuring inorganic phosphate. In an acidic solution containing molybdate, inorganic phosphate forms a complex with molybdate. The addition of Malachite Green results in a colored complex that can be measured spectrophotometrically at a wavelength of approximately 620-660 nm. The intensity of the color is directly proportional to the amount of inorganic phosphate present.^{[5][6][7][8][9]}

Materials and Reagents

- **Kemptide Phospho-Ser5** (e.g., MedChemExpress, Cat. No. HY-P0291)
- Purified serine/threonine phosphatase (e.g., Protein Phosphatase 1 or 2A)
- Malachite Green Phosphate Assay Kit (e.g., Sigma-Aldrich, Cat. No. MAK307) or individual reagents (Malachite Green, ammonium molybdate, sulfuric acid)
- Phosphatase assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, 100 mM NaCl, 2 mM DTT, 1 mM MnCl₂) - Note: Avoid phosphate-based buffers.
- Phosphate standard solution (for generating a standard curve)
- 96-well clear, flat-bottom microplate
- Microplate reader capable of measuring absorbance at ~650 nm

Step-by-Step Methodology

- Preparation of Reagents:
 - **Kemptide Phospho-Ser5** Stock Solution: Reconstitute the lyophilized peptide in ultrapure water to a stock concentration of 1 mM. Store aliquots at -20°C.
 - Phosphatase Stock Solution: Prepare a stock solution of the purified phosphatase in an appropriate buffer. The final concentration in the assay will need to be optimized.
 - Phosphate Standards: Prepare a series of phosphate standards (e.g., 0 to 40 μM) from the provided stock solution by diluting in the phosphatase assay buffer.
 - Malachite Green Working Solution: Prepare the Malachite Green reagent according to the manufacturer's instructions. This solution is typically light-sensitive and should be prepared fresh.
- Assay Procedure:
 - Standard Curve:

- Add 50 μL of each phosphate standard to separate wells of the 96-well plate in triplicate.
- Add 50 μL of the phosphatase assay buffer to triplicate wells to serve as the blank.
- Phosphatase Reaction:
 - In separate wells, prepare the phosphatase reaction mixture. For a total reaction volume of 50 μL :
 - X μL Phosphatase assay buffer
 - Y μL Phosphatase enzyme
 - Z μL **Kemptide Phospho-Ser5** (to a final concentration of 50-200 μM , this may require optimization)
 - It is crucial to include a "no enzyme" control for each sample to account for any non-enzymatic hydrolysis of the substrate.
 - Initiate the reaction by adding the **Kemptide Phospho-Ser5** substrate.
 - Incubate the plate at 37°C for 10-30 minutes. The incubation time should be optimized to ensure the reaction is in the linear range.
- Color Development:
 - Stop the phosphatase reaction and initiate the color development by adding 100 μL of the Malachite Green working solution to all wells (standards, blanks, and samples).
 - Incubate at room temperature for 15-30 minutes to allow for color development.
- Measurement:
 - Read the absorbance of the plate at 650 nm using a microplate reader.
- Data Analysis:
 - Subtract the average absorbance of the blank from all standard and sample readings.

- Plot the absorbance of the phosphate standards versus their known concentrations to generate a standard curve.
- Determine the concentration of phosphate released in each sample by interpolating its absorbance value on the standard curve.
- Calculate the phosphatase activity, typically expressed as pmol of Pi released per minute per μg of enzyme.

Workflow for a Malachite Green-based phosphatase assay.

Conclusion

Kemptide Phospho-Ser5 is a versatile and indispensable tool for researchers investigating the intricate world of protein phosphorylation and dephosphorylation. Its specificity as a substrate for serine/threonine phosphatases makes it ideal for enzyme activity assays, inhibitor screening, and dissecting the roles of these crucial enzymes in cellular signaling. By understanding its properties and employing robust experimental protocols, scientists can gain valuable insights into the dynamic interplay between kinases and phosphatases that govern cellular function.

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